"cross-species comparison of 3-hydroxyretinal utilization"

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Compound of Interest	
Compound Name:	*11-cis-3-Hydroxyretinal*
CAS No.:	*102918-00-3*
Cat. No.:	*B128498*

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Cross-Species Comparison of 3-Hydroxyretinal Utilization

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Executive Summary: The Chromophore Divergence

In the design of visual systems, nature has engineered two primary "products" for photon capture: Retinal (Vitamin A1) and 3-Hydroxyretinal (Vitamin A3). While Vertebrates standardized on A1 (and occasionally A2), a vast lineage of arthropods—specifically Diptera (flies) and Lepidoptera (moths/butterflies)—evolved to utilize 3-Hydroxyretinal.

This guide objectively compares the performance, biosynthesis, and experimental handling of 3-hydroxyretinal (A3) against the industry standard Retinal (A1). For researchers developing optogenetic tools or studying visual toxicity, understanding the A3 advantage—specifically its metabolic coupling to xanthophylls and its role in bistable pigment regeneration—is critical.

Biochemical Architecture & Synthesis

The primary differentiator between A1 and A3 is not spectral performance, but metabolic economy. Vertebrates synthesize A1 from

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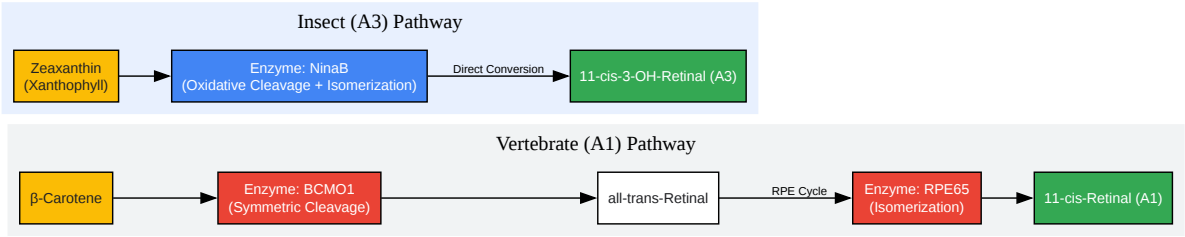
-carotene. Insects, lacking the ability to synthesize A1 de novo from carotenes efficiently, utilize xanthophylls (like zeaxanthin and lutein), which are abundant in their phytophagous diet.

Comparative Biosynthetic Pathways

- Vertebrate (A1): Relies on BCMO1 to cleave

  -carotene symmetrically.

- Insect (A3): Relies on NinaB, a remarkable isomerooxygenase that simultaneously cleaves and isomerizes xanthophylls.



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Caption: Figure 1. Metabolic divergence. Insects utilize NinaB to streamline the production of **11-cis-3-hydroxyretinal** directly from dietary xanthophylls, bypassing the multi-step isomerization cycle required in vertebrates.

Performance Comparison: A1 vs. A3

Spectral Tuning and Stability

Contrary to common misconceptions, the 3-hydroxyl group does not drastically alter the absorption maximum (

) of the chromophore itself. Both A1 and A3 have similar conjugation lengths. The "performance" difference lies in regeneration kinetics and polarity.

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Feature	Retinal (A1)	3-Hydroxyretinal (A3)	Implication for Research
Precursor	-Carotene (Hydrophobic)	Zeaxanthin/Lutein (Amphiphilic)	A3 precursors are easier to solubilize in cell culture media.
Polarity	Lipophilic	Amphiphilic (3-OH group)	A3 is more soluble in cytosol; requires specific binding proteins (e.g., NinaD) for transport.
Regeneration	Slow (Enzymatic): Requires dissociation from opsin, transport to RPE, and re-isomerization.	Fast (Photochemical): Pigment is often bistable; light converts Metarhodopsin back to Rhodopsin instantly.	A3 systems allow for rapid temporal resolution (e.g., fly flight) without bleaching.
Spectral Shift	Baseline	Minimal shift (<5nm) vs A1 in same opsin.	A3 is not a red-shifting chromophore (unlike A2).
UV Competency	Low (requires sensitizing pigment)	High: 3-OH-Retinol serves as a "sensitizing pigment" in UV receptors (R7 cells).	A3 is the preferred platform for UV-visual research.

The "Bistability" Advantage

In drug development, targeting the visual cycle is crucial for treating retinal degenerative diseases (e.g., Stargardt disease).

- Vertebrate Rhodopsin: Bleaches (releases chromophore). Toxic byproducts (A2E) accumulate if clearance fails.

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- Insect Rhodopsin (A3-based): Does not bleach. The chromophore remains covalently bound. A photon converts 11-cis to all-trans (Metarhodopsin), and a second photon (of a different wavelength) converts it back.
  - Result: Zero release of toxic free retinal during normal function.

Experimental Methodologies

For researchers isolating these compounds, standard retinoid protocols must be modified due to the increased polarity of A3.

Protocol A: Extraction of 3-Hydroxyretinal from Drosophila Heads

Note: All steps must be performed under dim red light (

nm) to prevent photoisomerization.

- Tissue Prep: Collect 50-100 Drosophila heads (frozen in liquid

).

- Homogenization: Homogenize in 200

  L of Acetone:Methanol (1:1) containing 0.1% BHT (antioxidant).

  - Why: The 3-OH group makes A3 less soluble in pure hexane. Methanol ensures complete extraction.

- Partition: Add 100

  L Hexane and 100

  L 1M Hydroxylamine (pH 6.5).

  - Critical Step: Hydroxylamine converts retinals to retinal oximes (syn/anti forms). This stabilizes the molecule and improves HPLC peak shape.

- Centrifugation: Spin at 10,000 x g for 5 min. Collect the organic (upper) phase.

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- Drying: Evaporate under a stream of Argon gas. Resuspend in 20

  L HPLC mobile phase.

Protocol B: HPLC Analysis (Normal Phase)

Separating A1 from A3 requires a polar modifier in the mobile phase.

- Column: Silica (5

  m, 4.6 x 250 mm) or Diol phase.
- Mobile Phase: Hexane : Ethyl Acetate : Ethanol (85 : 12 : 3).
- Flow Rate: 1.0 mL/min.
- Detection: 360 nm (Oximes) or 380 nm (Free aldehyde).

Expected Retention Order (increasing polarity):

- -Carotene (Fastest)
- Retinal (A1)[1][2][3]
- 3-Hydroxyretinal (A3)
- Retinol / 3-Hydroxyretinol (Slowest)

Visualizing the Regeneration Cycle

The fundamental difference in "product life cycle" between A1 and A3 is best understood through their regeneration loops.

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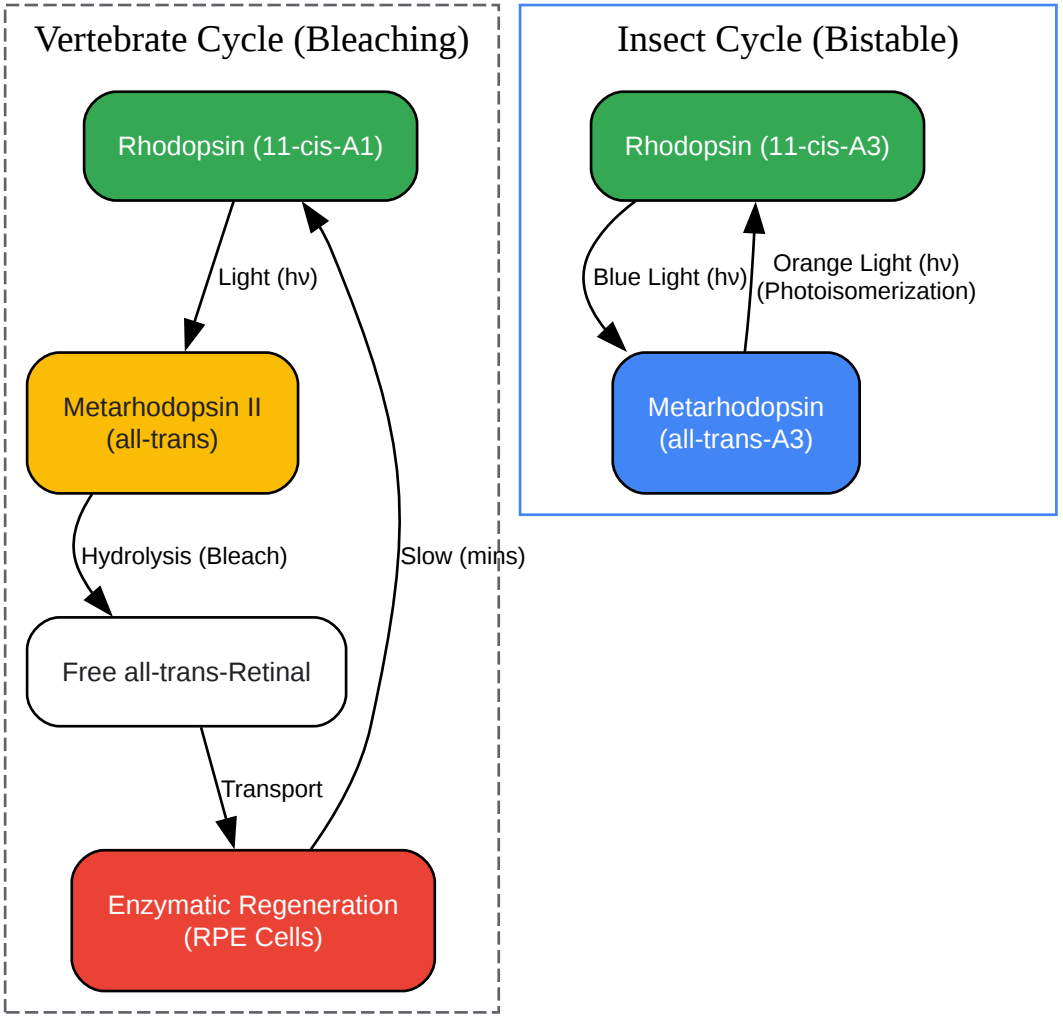

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Caption: Figure 2. Regeneration Kinetics. The vertebrate cycle (top) involves physical separation of the chromophore, creating a 'refractory period'. The insect A3 cycle (bottom) is a closed loop where light itself regenerates the active pigment, enabling rapid visual recovery.

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